

dimethomorph risk quotient RQ calculation and safety assessment

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Compound Focus: Dimethomorph

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RQ Calculation and Safety Assessment for Dimethomorph

The table below summarizes the core principles and findings from recent studies on **dimethomorph's** risk assessment.

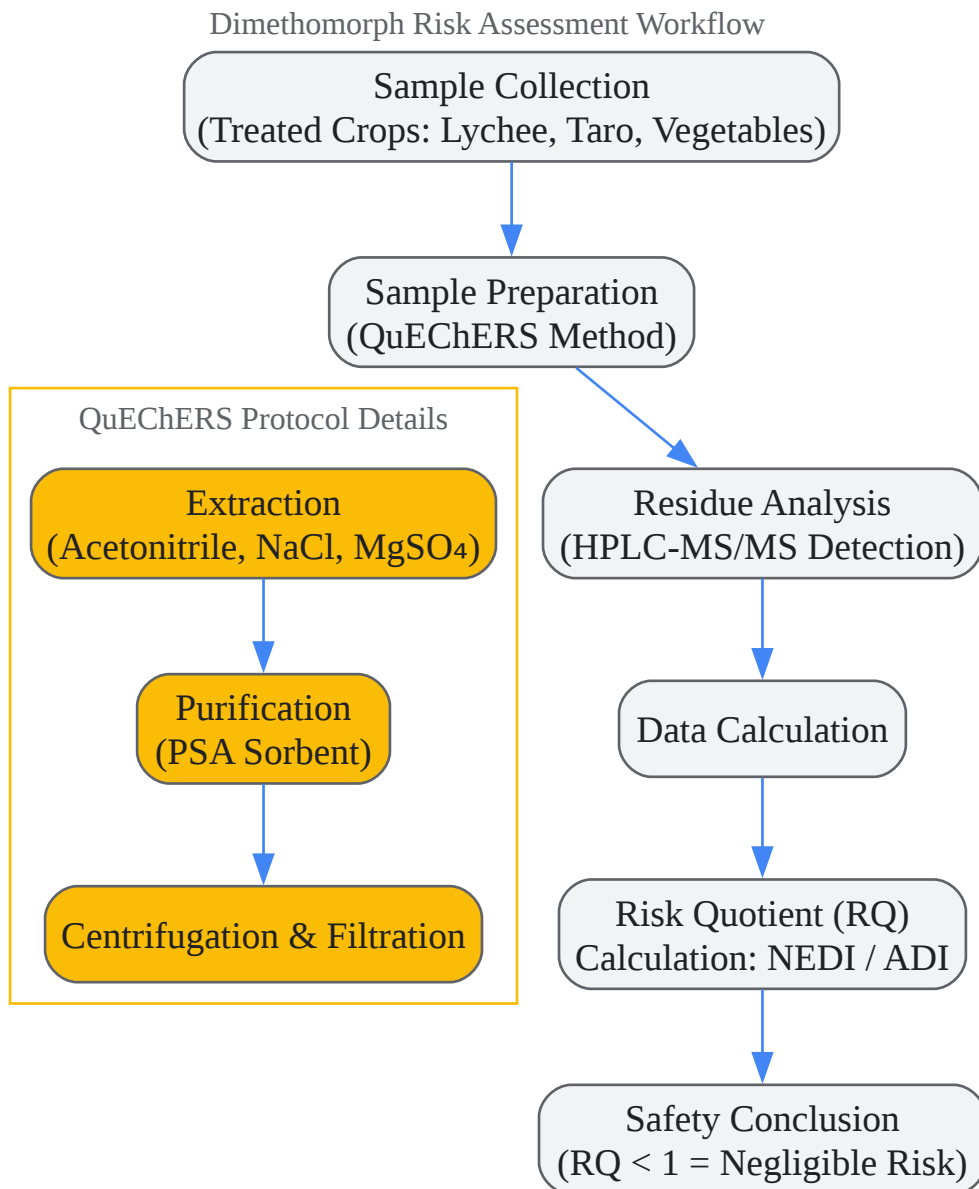
Aspect	Description & Key Findings
RQ Formula	$RQ = \text{Exposure} / \text{Toxicity}$ [1]. For dietary risk, this is expressed as $RQ = \text{NEDI} / \text{ADI}$ [2].
Safety Threshold	$RQ < 1$ indicates negligible risk [2] [1].

| **Reported RQ Values** | - **In Lychee:** RQ was less than 1 at the recommended dosage [2].

- **In Taro:** RQ values were "substantially lower than 100%" (i.e., <1) [3].
- **In Various Vegetables:** **Dimethomorph** had the lowest RQ among eight tested fungicides [4]. | **Primary Assessment Type** | **Dietary Intake Risk Assessment**, focused on human health from consuming treated food products [2] [3] [4]. |

Experimental Protocols for RQ Assessment

The assessment of **dimethomorph**'s risk involves a multi-step process, from residue measurement in crops to final risk characterization.



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Sample Preparation and Residue Analysis

The **QuEChERS** method is the standard protocol for preparing crop samples:

- **Extraction:** A homogenized sample is mixed with acetonitrile, sodium chloride (NaCl), and anhydrous magnesium sulfate (MgSO₄), then vortexed and centrifuged [4].
- **Purification:** The supernatant is cleaned using **PSA (Primary Secondary Amine) sorbent** to remove impurities before analysis [2] [4].

Residues of **dimethomorph** are quantified using **High-Performance Liquid Chromatography tandem Mass Spectrometry (HPLC-MS/MS)** [2] [3]. This technique is favored for its high sensitivity, selectivity, and ability to confirm analyte identity.

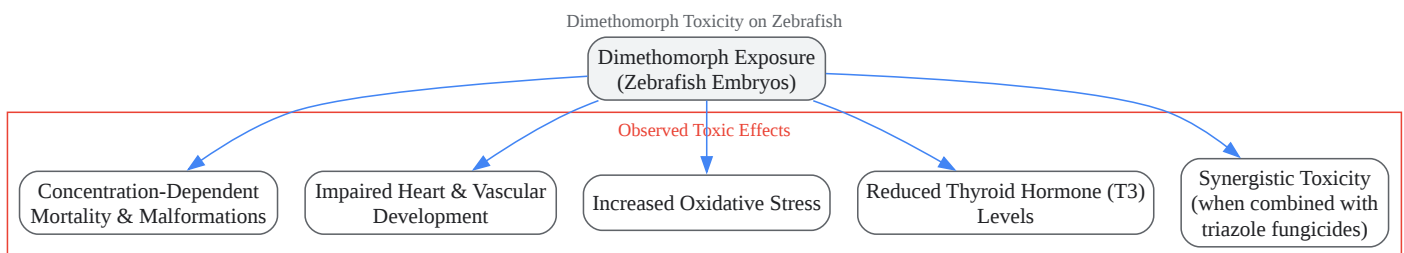
Key Parameters for Dietary Risk Calculation

The final RQ for dietary intake is calculated using two primary parameters:

- **National Estimated Daily Intake (NEDI):** The estimated amount of a pesticide a person might consume daily through their diet. This is derived from **terminal residue data** found in the edible parts of crops and national food consumption data [2].
- **Acceptable Daily Intake (ADI):** The maximum amount of a pesticide that can be consumed daily over a lifetime without posing a significant health risk. This is determined from toxicological studies [2].

Ecological and Toxicological Considerations

While dietary risk is low, other studies highlight important ecological and developmental toxicity findings.



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- **Synergistic Effects:** When combined with other fungicides like **difenoconazole**, **dimethomorph** can exhibit **synergistic toxicity**, leading to higher deformity and mortality rates in zebrafish embryos than exposure to either compound alone [5].
- **Mechanism of Toxicity:** Transcriptomic analyses suggest that **dimethomorph** can disrupt **DNA replication and cell cycle progression** by downregulating genes such as *mcm2*, *cdk1*, and *cdc20* [5].

Key Takeaways

- **Human dietary risk from dimethomorph residues is low**, with RQ values consistently below the safety threshold of 1 across various crops [2] [3] [4].
- The **QuEChERS/HPLC-MS/MS method** is the validated standard for determining **dimethomorph** residues in food commodities [2].
- **Ecotoxicity exists in aquatic models**, indicating the importance of **environmental risk management** even as the chemical is considered safe for food use [6] [5].

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